

Technical Support Center: BMS-795311 Canine Oral Absorption

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Compound of Interest

Compound Name: BMS-795311

Cat. No.: B1149920

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Guide for Drug Development Professionals

Welcome to the technical support center for **BMS-795311**. This guide is designed for researchers, scientists, and drug development professionals who are encountering challenges with the low oral absorption of **BMS-795311** in canine models. As Senior Application Scientists, we have compiled this information to provide both a foundational understanding of the problem and actionable, field-proven strategies to overcome it.

Frequently Asked Questions & Troubleshooting Guide

This section addresses the most common questions and issues encountered during the preclinical development of **BMS-795311**, particularly concerning its oral pharmacokinetics in dogs.

Q1: We've observed very low oral bioavailability of BMS-795311 in our dog studies. Is this expected, and what are the underlying reasons?

A1: Yes, this is an expected finding. Published data confirms that **BMS-795311**, a potent cholesteryl ester transfer protein (CETP) inhibitor, exhibits poor oral bioavailability in dogs, reported to be as low as 5%.^{[1][2]} This contrasts with higher bioavailability observed in other species like mice and rats (both 37%).^{[1][2]}

The primary reasons for such low oral absorption in dogs are likely multifactorial and rooted in the compound's physicochemical properties:

- **Poor Aqueous Solubility:** **BMS-795311** is a lipophilic molecule. Like many compounds in the Biopharmaceutical Classification System (BCS) Class II (low solubility, high permeability), the rate-limiting step for absorption is not its ability to cross the intestinal wall, but how quickly it can dissolve in the gastrointestinal fluids.^[3] If the compound doesn't dissolve, it cannot be absorbed.
- **First-Pass Metabolism:** While not explicitly detailed for **BMS-795311** in dogs, extensive metabolism in the gut wall or liver after absorption can significantly reduce the amount of active drug reaching systemic circulation.
- **Canine GI Physiology:** Dogs have a shorter gastrointestinal transit time and differences in luminal pH compared to humans, which can impact the dissolution and absorption window for poorly soluble drugs.^[4]

Below is a summary of the reported pharmacokinetic parameters for **BMS-795311** across various species, highlighting the challenge in dogs.

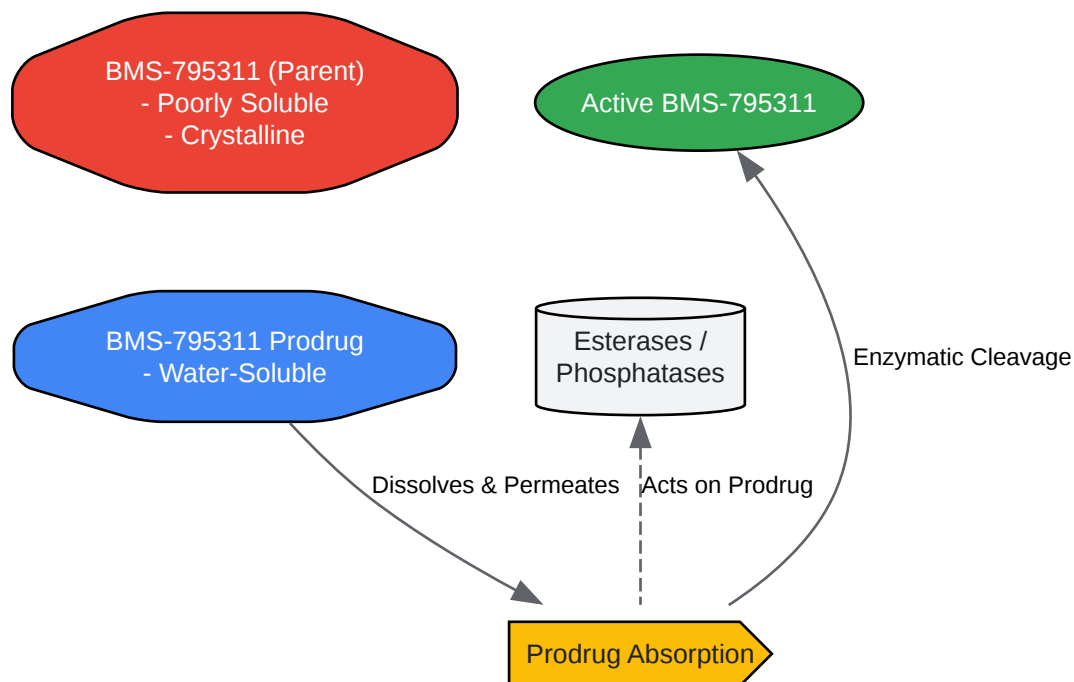
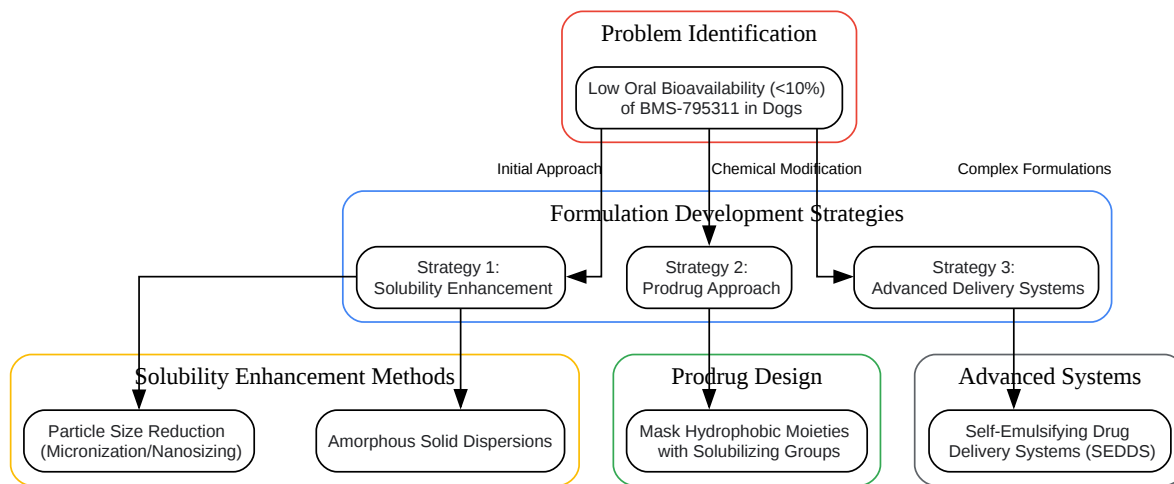
Table 1: Comparative Pharmacokinetics of **BMS-795311**

Species	Oral Dose (mg/kg)	Bioavailability (%)	Cmax (ng/mL)
Mouse	10	37	5.3
Rat	10	37	17
Monkey	5	20	1.7
Dog	5	5	0.43

Data sourced from InvivoChem.^[1]

Q2: What are the most effective formulation strategies to improve the oral absorption of a poorly soluble compound like BMS-795311 in dogs?

A2: Overcoming solubility-limited absorption requires advanced formulation strategies. The goal is to increase the concentration of the dissolved drug in the gastrointestinal tract. Based on extensive experience with BCS Class II compounds, we recommend exploring the following tiered approaches.



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Sources

- [1. BMS-795311 | CETP inhibitor | CAS# 939390-99-5 | InvivoChem \[invivochem.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Rate-limiting steps of oral absorption for poorly water-soluble drugs in dogs; prediction from a miniscale dissolution test and a physiologically-based computer simulation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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